

Experimental Data from Search Results

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Compound Focus: 1,1'-Diethyl-4,4'-dicarbocyanine iodide

CAS No.: 18300-31-7

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The table below summarizes the wavelength ranges for which experimental absorption data on ethanol is available in the search results, confirming the absence of data for 818 nm.

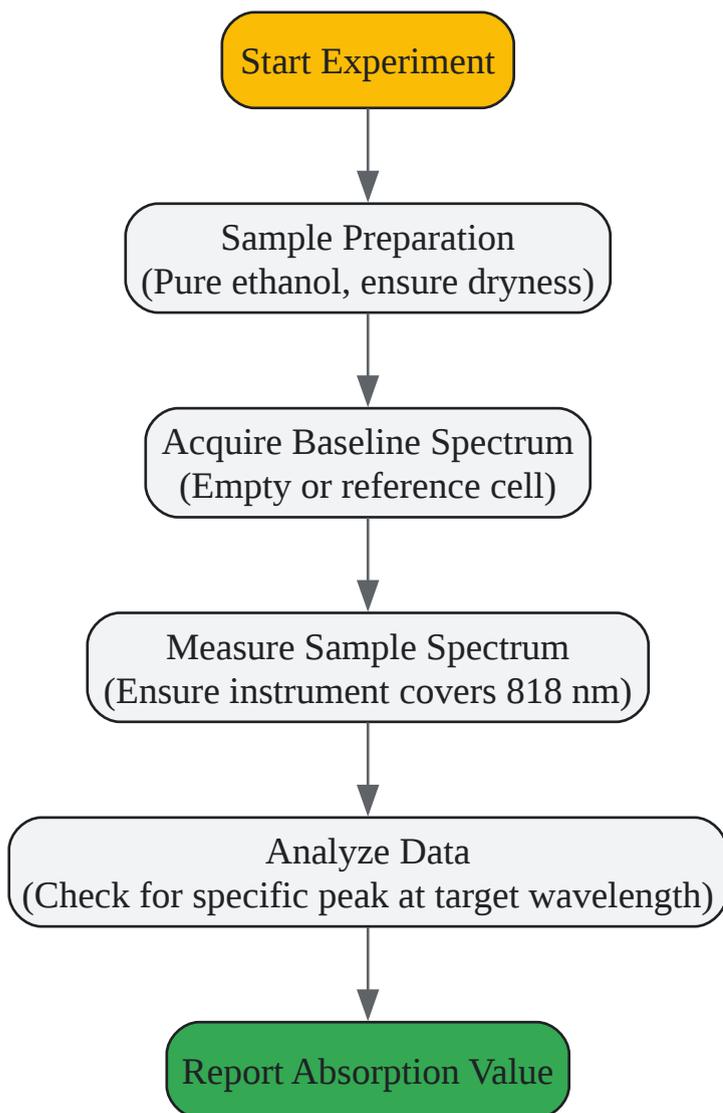
Source	Wavelength Range Studied	Relevant Findings	Citation
Characterization in Ultraviolet	200-2500 nm (Instrument range)	Absorption successfully detected for concentrations of 2.5-100 vol%; Beer's Lambert Law fulfilled for 2.5-50 vol%.	[1]
Absorption in Visible Region	430-700 nm	Absorption spectra of pure ethanol and water measured using a highly sensitive photothermal lens spectrophotometer.	[2]
Indirect Colorimetric Method	580 nm (Measurement)	Ethanol is oxidized; resulting green-blue color (absorbing at 580 nm) is measured, often via smartphone camera.	[3]
Enzymatic Method (UV-Vis)	340 nm (Measurement)	Ethanol concentration is determined by measuring the absorbance of NADH at 340 nm.	[4] [5]

Guidance for Investigating NIR Absorption

To address the lack of direct data at 818 nm, here is a methodological approach and technical considerations for your investigation.

Suggested Experimental Workflow

The following diagram outlines a general workflow for characterizing the absorption spectrum of a liquid like ethanol, which can be adapted for the NIR region.



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Experimental workflow for NIR absorption measurement.

- **Sample Preparation:** Use high-purity, anhydrous ethanol. Even small amounts of water can significantly affect the absorption profile in the NIR due to its strong, broad O-H absorption bands [2].
- **Instrumentation:** You will require a **UV-Vis-NIR spectrophotometer**. Ensure the instrument's detection range extends to at least 1100 nm. The light source (e.g., a tungsten halogen lamp) and the detector (e.g., a PbS or InGaAs photodetector) must be functional in the NIR region.
- **Baseline Correction:** As highlighted in one study, proper baseline analysis and correction are critical for obtaining accurate absorption data [1].

Technical Considerations for 818 nm

- **Inherently Weak Absorption:** Electronic transitions in ethanol are strong in the deep ultraviolet but not in the NIR. Any absorption around 818 nm would be due to much weaker **overtone or combination bands** of molecular vibrations (e.g., C-H stretching and bending) [2].
- **Expect a Low Value:** The molar absorptivity at 818 nm is expected to be very small, likely on the order of $0.01 \text{ L}\cdot\text{mol}^{-1}\cdot\text{cm}^{-1}$ or less, making it challenging to detect without a sensitive instrument or a long optical path length.

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